A Technical Guide to Chloroiodomethane-D2: Synthesis, Applications, and Mechanistic Insights

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name: *Chloroiodomethane-D2*

Cat. No.: *B593184*

Get Quote

Executive Summary

This technical guide provides an in-depth overview of **Chloroiodomethane-D2** (CD_2ClI), a deuterated isotopologue of the versatile C1 building block, chloroiodomethane. This document is intended for researchers, synthetic chemists, and drug development professionals who leverage isotopically labeled compounds to probe reaction mechanisms, establish quantitative analytical methods, or synthesize deuterated target molecules. We will explore the physicochemical properties, a proposed synthetic pathway, and the critical applications of CD_2ClI, with a particular focus on its role in the Simmons-Smith cyclopropanation reaction. By explaining the causality behind its use, this guide aims to equip scientists with the foundational knowledge required to effectively integrate **Chloroiodomethane-D2** into their research and development workflows.

Chemical Identity and Physicochemical Properties

Chloroiodomethane-D2 is a specialized chemical reagent where the two hydrogen atoms have been replaced with deuterium, a stable, heavy isotope of hydrogen. This isotopic substitution, while minimally impacting the molecule's general chemical reactivity, profoundly

© 2026 BenchChem. All rights reserved.

influences its spectroscopic properties and its behavior in reactions where C-H bond cleavage is a rate-determining step. These differences are the very basis of its utility in advanced scientific applications.

The key identifiers and properties are summarized below. It is important to note that while some properties are specific to the deuterated compound, others are extrapolated from its well-characterized protio-analogue (CH_2ClI) due to their near-identical intermolecular forces and molecular size.

Property	Value	Source(s)
IUPAC Name	Chloro(di-deuterio-iodo)methane	N/A
Molecular Formula	CD_2ClI	[1]
CAS Number (Labeled)	129933-14-8	[1]
CAS Number (Unlabeled)	593-71-5	[2]
Molecular Weight	178.40 g/mol	[1]
Unlabeled Molecular Wt.	176.38 g/mol	[2]
Appearance	Colorless to light brown/pink liquid	[3]
Purity (Typical)	≥98% (Isotopic and Chemical)	[1]
Boiling Point (Unlabeled)	108-109 °C	[2]
Density (Unlabeled)	2.422 g/mL	[2]
Refractive Index (n_D_)	~1.582 (20°C)	[2]
Storage Conditions	Store at room temperature, protected from light and moisture. Often stabilized with copper.	[1]

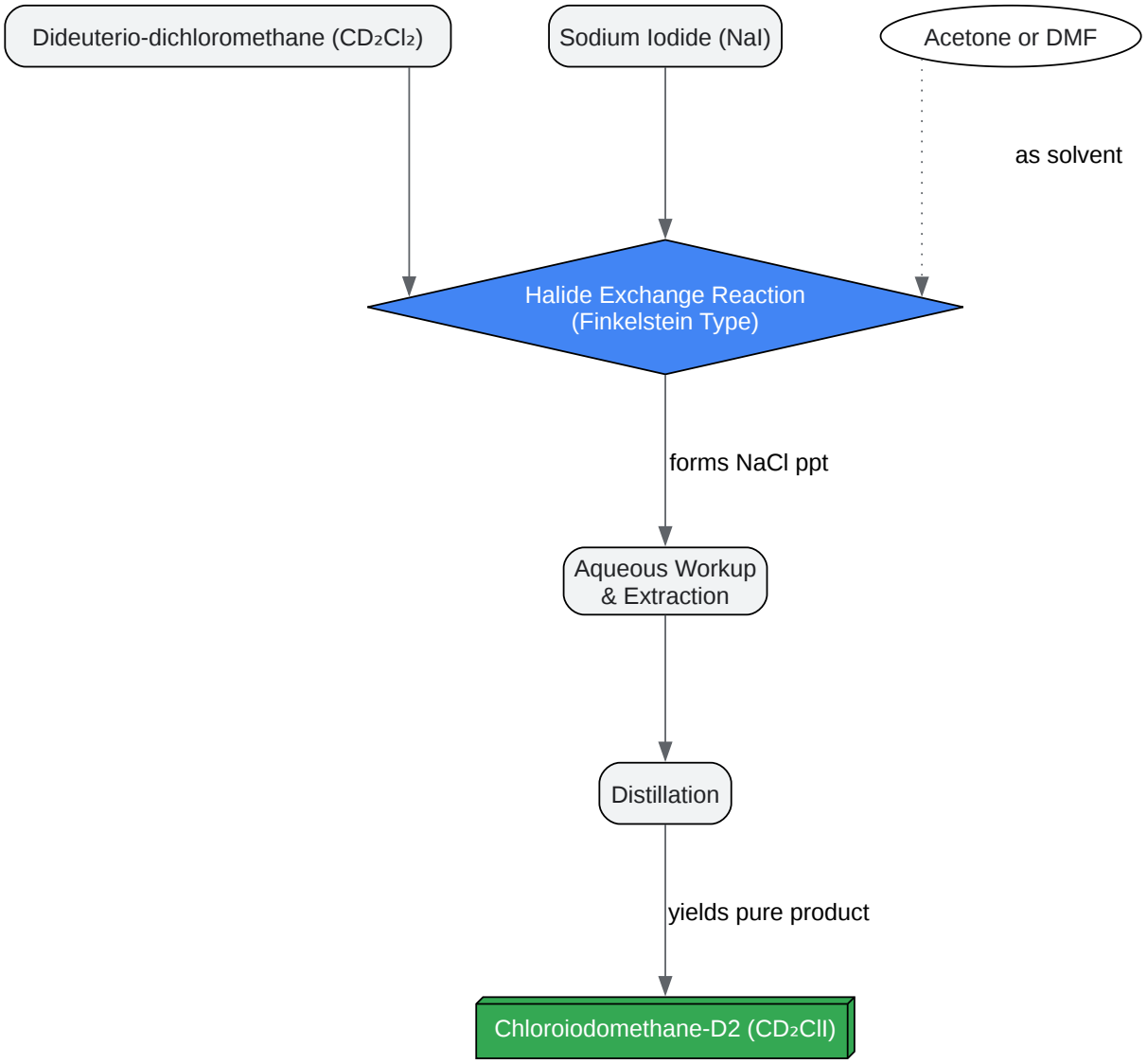
Synthesis and Isotopic Purity

© 2026 BenchChem. All rights reserved.

The synthesis of isotopically labeled compounds is a specialized field where the primary goals are high isotopic incorporation and chemical purity. While specific proprietary methods may vary, a common and logical synthetic route to **Chloroiodomethane-D2** involves a halide exchange reaction, a variant of the Finkelstein reaction, starting from a deuterated precursor.

A plausible synthetic workflow starts with Dideuterio-dichloromethane (CD_2Cl_2), which is commercially available. This precursor is then reacted with an iodide salt, such as sodium iodide (NaI), in a suitable polar aprotic solvent like acetone or dimethylformamide (DMF). The reaction drives the substitution of one chloride atom with an iodide, leveraging the differential solubility of the resulting sodium salts (NaCl precipitates from acetone, driving the equilibrium).

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Proposed synthetic workflow for **Chloroiodomethane-D2**.

© 2026 BenchChem. All rights reserved.

Self-Validating Protocol: Isotopic Purity Assessment

The trustworthiness of any study using CD_2ClI hinges on confirming its isotopic enrichment. This is a self-validating step in the protocol.

- Mass Spectrometry (MS): The most direct method. The molecular ion (M^+) peak for the deuterated compound should appear at m/z 178 (for $^{12}C^{35}Cl^{127}ID_2$), a +2 Da shift from the most abundant peak of the unlabeled compound at m/z 176. The relative intensities of the M, M+1, and M+2 peaks can be used to calculate the percentage of D_0, D_1, and D_2 species.
- Nuclear Magnetic Resonance (NMR):
  - ^1H NMR: The spectrum should be essentially "clean," with the characteristic singlet for the CH_2 protons (around 4.97 ppm in $CDCl_3$ for the unlabeled compound) being absent or having a very low integral value corresponding to the isotopic impurity.[4]
  - ^{13}C NMR: For the unlabeled CH_2ClI, the carbon signal is a triplet due to coupling with two protons. For CD_2ClI, the signal will also be a multiplet (typically a 1:2:3:2:1 quintet) due to coupling with two deuterium atoms (spin I=1), providing definitive structural confirmation.

Core Applications and Field-Proven Insights

The primary value of substituting hydrogen with deuterium lies in the ability to track atoms or exploit the kinetic isotope effect (KIE).

Premier Application: The Simmons-Smith Cyclopropanation

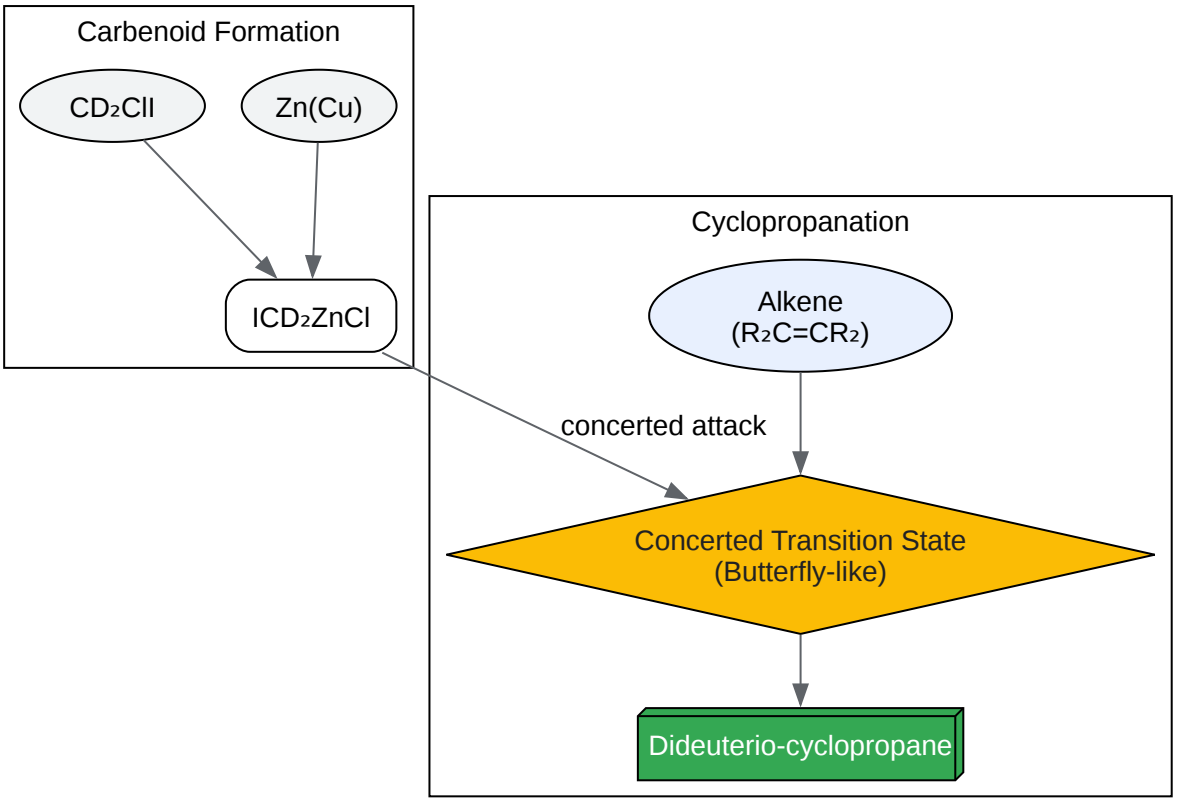
The Simmons-Smith reaction is a cornerstone of organic synthesis, providing a reliable method for converting alkenes into cyclopropanes stereospecifically.[2][5] The reaction typically uses diiodomethane (CH_2I_2) and a zinc-copper couple to form an organozinc carbenoid intermediate, (iodomethyl)zinc iodide (ICH_2ZnI).[6][7] Chloroiodomethane is often used as a more reactive and selective alternative to diiodomethane.[2]

The use of **Chloroiodomethane-D2** allows for the synthesis of dideuterio-cyclopropanes. This is invaluable for several reasons:

© 2026 BenchChem. All rights reserved.

- Mechanistic Elucidation: By analyzing the position of the deuterium atoms in the product, chemists can confirm the concerted nature of the carbene addition and study the reaction's stereochemistry.
- Metabolic Fate Studies: In drug development, a deuterated cyclopropane ring can serve as a stable isotopic label. Deuteration can slow down metabolism at that site (see KIE below), potentially improving a drug's pharmacokinetic profile.
- Spectroscopic Probes: The C-D bond has a distinct vibrational frequency in IR spectroscopy and unique signals in ^{2}H NMR, allowing researchers to probe the local environment of the cyclopropane ring in larger molecules.

Simmons-Smith Reaction Mechanism



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. isotope.com [isotope.com]
- 2. Chloroiodomethane - Wikipedia [en.wikipedia.org]
- 3. Chloroiodomethane | CH2ClI | CID 11644 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Chloroiodomethane(593-71-5) 1H NMR spectrum [chemicalbook.com]
- 5. Simmons–Smith Cyclopropanation: A Multifaceted Synthetic Protocol toward the Synthesis of Natural Products and Drugs: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Simmons-Smith Reaction [organic-chemistry.org]
- 7. masterorganicchemistry.com [masterorganicchemistry.com]
- To cite this document: BenchChem. [A Technical Guide to Chloroiodomethane-D2: Synthesis, Applications, and Mechanistic Insights]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b593184/docs#a-technical-guide-to-chloroiodomethane-d2-synthesis-applications-and-mechanistic-insights]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.